

Proxan-Sodium: A Technical Overview of its Molecular Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: **Proxan**

Cat. No.: **B089752**

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For Researchers, Scientists, and Drug Development Professionals

Proxan-sodium, also known as Sodium O-isopropyl xanthate, is a chemical compound with significant applications in various industrial processes. This technical guide provides a comprehensive overview of its molecular structure, chemical formula, physical and chemical properties, and a summary of its synthesis. While **Proxan**-sodium is primarily utilized in mineral processing, agriculture, and the rubber industry, this document collates the core technical information relevant to scientific and research professionals.

Chemical Identity and Molecular Structure

Proxan-sodium is the sodium salt of O-isopropyldithiocarbonic acid. Its chemical identity is well-established through various nomenclature systems.

- IUPAC Name: sodium O-propan-2-yl carbonodithioate[1]
- CAS Name: sodium O-(1-methylethyl) carbonodithioate[1]
- CAS Registry Number: 140-93-2[1][2]
- Molecular Formula: C₄H₇NaOS₂[1][2][3]

The molecular structure of **Proxan**-sodium consists of an isopropyl group attached to an oxygen atom, which is in turn bonded to a dithiocarbonate group. The negative charge is delocalized between the two sulfur atoms, and the sodium ion is held by an ionic bond.

SMILES Representation:CC(C)OC(=S)[S-].[Na+][\[3\]](#)

Physicochemical Properties

The quantitative properties of **Proxan**-sodium are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Weight	158.22 g/mol	[2] [4]
Appearance	White to light-yellow crystalline powder or lumps	[2] [5]
Melting Point	216-218 °C (decomposes)	[2]
Boiling Point	138 °C at 760 mmHg	[2] [6]
Density	1.225 g/cm ³	[2] [6]
Flash Point	37.2 °C	[2] [6]
Water Solubility	Complete	[2] [6]
Vapor Pressure	0 Pa at 25 °C	[2] [6]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **Proxan**-sodium are not extensively available in public scientific literature, likely due to its primary industrial applications. However, general methodologies can be summarized from available chemical resources.

Synthesis Methodology

The synthesis of **Proxan**-sodium generally involves the reaction of an isopropyl alcohol with carbon disulfide in the presence of a strong sodium base, such as sodium metal or sodium hydroxide.[\[7\]](#) A general reaction scheme is as follows:

Isopropanol is first reacted with a sodium base to form sodium isopropoxide. This is then followed by the addition of carbon disulfide to yield **Proxan**-sodium.

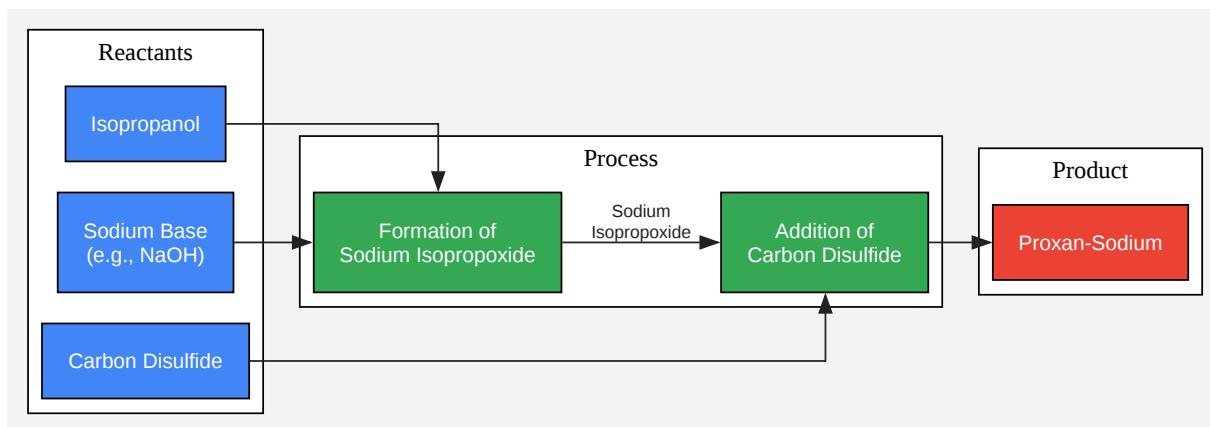
A described laboratory-scale synthesis involves bubbling nitrogen through isopropanol and then adding sodium metal pieces over several hours.[2] After the sodium has dissolved to form sodium isopropoxide, the mixture is cooled, and carbon disulfide is added slowly.[2] The resulting product is then isolated by removing the solvent under vacuum.[2]

Purification Method

A common method for the purification of **Proxan**-sodium is crystallization.[1][5] It is reported to be crystallizable from a mixture of ligroin and ethanol.[1][5]

Visualized Experimental Workflow: Synthesis of Proxan-Sodium

The following diagram illustrates the general workflow for the synthesis of **Proxan**-sodium based on the available descriptions.



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Caption: A simplified workflow for the synthesis of **Proxan**-sodium.

Applications and Biological Interactions

Proxan-sodium is primarily used as a flotation reagent in the mining industry for the separation of base and precious metal ores.[2][5] It also finds application as an herbicide for controlling annual weeds, a rubber curing agent and antioxidant, and a high-pressure lubricant additive.[2][5]

Information regarding specific signaling pathways or mechanisms of action in the context of drug development is not available in the public domain. Its documented biological effects are generally related to its use as an herbicide and its toxicity profile.[1]

Disclaimer: This document is intended for informational purposes for a technical audience. The synthesis and handling of **Proxan**-sodium should only be conducted by trained professionals in a controlled laboratory setting with appropriate safety precautions in place.

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